

Application Notes: Post-operative Analgesia Protocol using Hypnorm

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Compound of Interest

Compound Name: *Hypnorm*

Cat. No.: *B1201082*

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Introduction

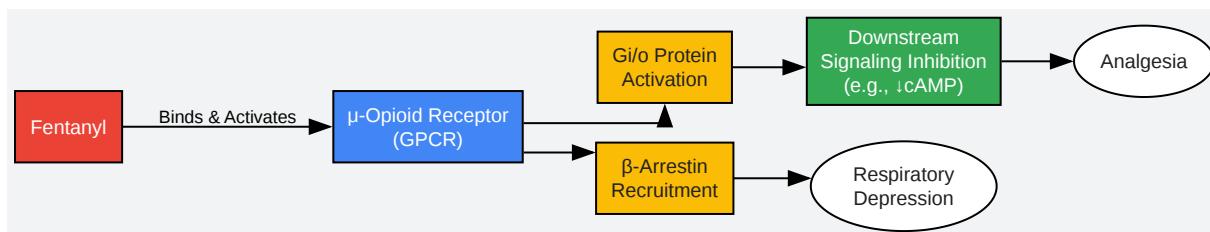
Hypnorm is a neuroleptanalgesic formulation widely utilized in veterinary and research settings, particularly with laboratory rodents.^{[1][2]} It is a combination of two active ingredients: fentanyl citrate, a potent synthetic opioid agonist, and fluanisone, a butyrophenone neuroleptic.^{[1][3]} This combination induces a state of profound analgesia and sedation, making it suitable for minor surgical procedures and diagnostic techniques where significant muscle relaxation is not required.^{[1][2]} For more invasive or major surgeries, **Hypnorm** is frequently combined with a benzodiazepine, such as diazepam or midazolam, to achieve a surgical plane of anesthesia with adequate muscle relaxation.^{[1][4][5]}

Mechanism of Action

The pharmacological effects of **Hypnorm** are attributable to the distinct actions of its two components.

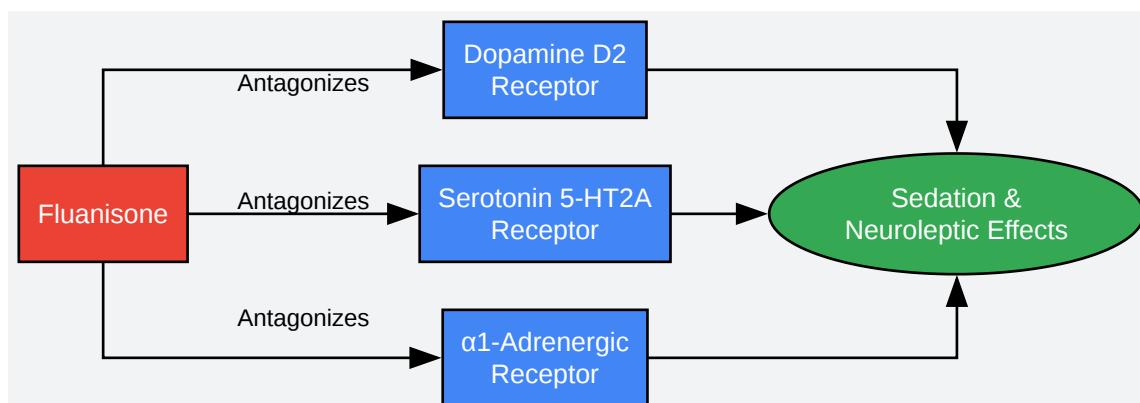
- Fentanyl: As a potent synthetic opioid, fentanyl primarily acts as a strong agonist at mu-opioid receptors (μ ORs) located throughout the central nervous system.^[1] The activation of these G-protein coupled receptors is responsible for the profound analgesic effects.^{[6][7]} Fentanyl's high lipophilicity allows it to rapidly cross the blood-brain barrier, leading to a fast onset of analgesia.^[7] Beyond G-protein signaling, fentanyl also engages beta-arrestin pathways, which are implicated in some of its adverse effects, such as respiratory depression.^[6]

- Fluanisone: This butyrophenone neuroleptic contributes sedative properties to the formulation.[1] Its primary mechanism involves the antagonism of dopamine D2 receptors. Additionally, it interacts with other receptors, including serotonin (5-HT2A) and norepinephrine (α 1-adrenergic) receptors.[1][4] Fluanisone also helps to partially counteract the respiratory depression associated with fentanyl.[1]



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Fentanyl's primary signaling pathway for analgesia.



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Fluanisone's antagonistic action on key receptors.

Data Presentation: Dosage and Administration

The appropriate dosage of **Hypnorm** varies by species and intended use. The following tables provide recommended dosages for common laboratory animals.

Table 1: **Hypnorm** Monotherapy Dosage Guidelines

Species	Hypnorm Dose (mL/kg)	Fentanyl Citrate (mg/kg)	Fluanisone (mg/kg)	Route	Expected Effect & Duration
Mouse	0.33 mL/kg (or 0.01 mL/30g)	0.105	3.333	IP	Sedation & Analgesia (30-60 min) [2]
Rat	0.4 mL/kg	0.126	4	IM or IP	Sedation & Analgesia (30-60 min) [2]
Rabbit	0.5 mL/kg	0.158	5	IM	Sedation & Analgesia (30-60 min) [2]

| Guinea Pig | 1.0 mL/kg | 0.315 | 10 | IM | Sedation & Analgesia (30-60 min)[2][4] |

Table 2: **Hypnorm** Combination Anesthesia Dosage Guidelines

Species	Hypnorm Dose (mL/kg)	Co-administered Agent & Dose (mg/kg)	Route	Expected Effect & Duration
Mouse	0.33 mL/kg (or 0.01 mL/30g)	Diazepam (5.0 mg/kg)	IP	Surgical Anesthesia (approx. 20-40 min)[2]
Rat	0.3 mL/kg	Diazepam (2.5 mg/kg)	Hypnorm: IM; Diazepam: IP	Surgical Anesthesia (approx. 20-40 min)[2]
Rabbit	0.3 mL/kg	Diazepam (2.0 mg/kg)	Hypnorm: IM; Diazepam: IP/IV	Surgical Anesthesia with muscle relaxation (20-40 min)[2][4]
Rabbit	0.3 mL/kg	Midazolam (2.0 mg/kg)	Hypnorm: IM; Midazolam: IP	Surgical Anesthesia with muscle relaxation (20-40 min)[4]

| Guinea Pig | 1.0 mL/kg | Diazepam (2.5 mg/kg) | **Hypnorm:** IM; Diazepam: IP | Surgical Anesthesia with muscle relaxation (20-40 min)[2][4] |

Experimental Protocols

Protocol 1: General Anesthetic Protocol for a Minor Surgical Procedure in a Rat

- Pre-Anesthetic Preparation:
 - Confirm the animal's health status and record its body weight for accurate dose calculation.

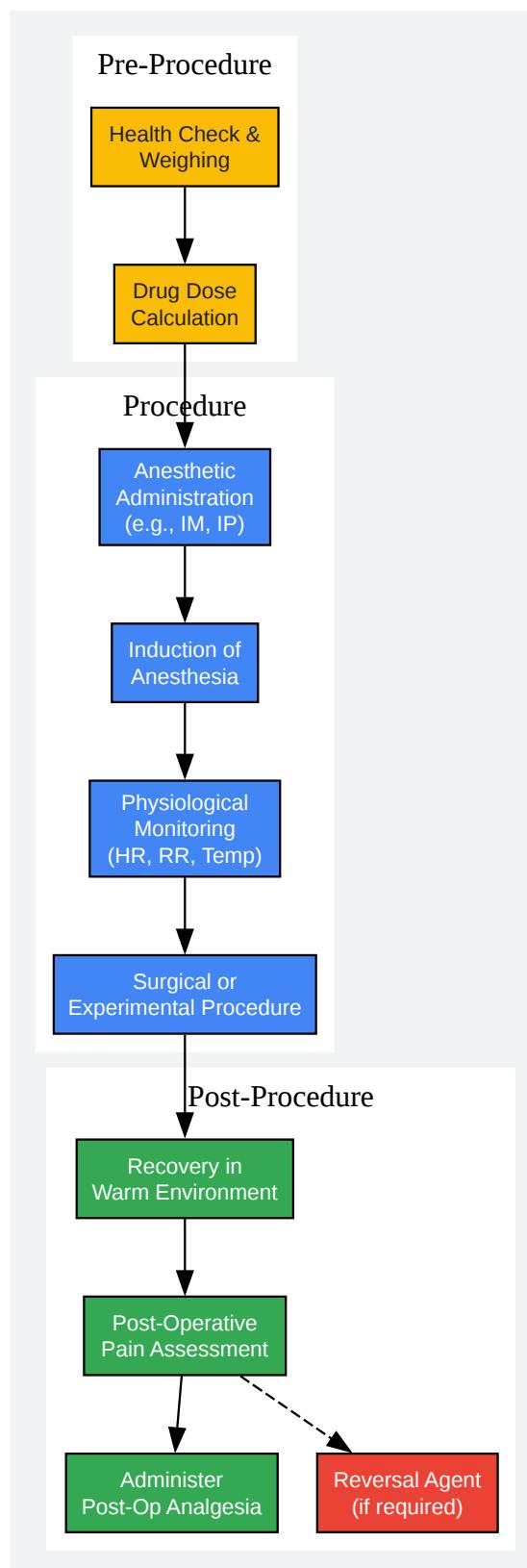
- Prepare a sterile surgical area and ensure all instruments are sterilized.
- Calculate the required volume of **Hypnorm** based on the dosage in Table 1 (0.4 mL/kg).
- Anesthetic Induction:
 - Administer the calculated dose of **Hypnorm** via intramuscular (IM) injection into the thigh muscle.
 - Place the animal in a clean, warm cage and observe for the onset of sedation and analgesia (typically within 5-10 minutes).
- Monitoring During Procedure:
 - Confirm the depth of anesthesia by assessing the pedal withdrawal reflex (toe pinch). The absence of a response indicates a surgical plane of analgesia.
 - Monitor vital signs, including respiratory rate and body temperature. Small mammals are prone to hypothermia, so a heating pad should be used to maintain normothermia.[\[2\]](#)
- Post-Procedure and Recovery:
 - Place the animal in a warm, quiet, and clean environment for recovery.[\[4\]](#)
 - Continue to monitor the animal until it has regained consciousness and is mobile.[\[4\]](#)
 - Crucially, provide post-operative analgesia. The analgesic effects of fentanyl may not be sufficient to cover the entire post-operative pain period.[\[4\]](#) Administer a longer-acting analgesic such as buprenorphine (0.05-0.1 mg/kg SC) or an NSAID like carprofen (5 mg/kg SC) as the animal recovers from anesthesia.[\[5\]\[8\]\[9\]](#)

Protocol 2: Assessment of Post-Operative Pain

Effective pain management requires diligent post-operative assessment. Pain can be a significant variable that confounds experimental results.[\[10\]](#)

- Observational Assessment: Regularly monitor animals for clinical signs of pain, which can be subtle in rodents.[\[11\]](#) Key indicators include:

- Behavioral Changes: Reduced spontaneous activity, isolation from cage mates, reduced grooming, or increased aggression.[11]
- Postural Changes: Hunched posture, piloerection (rough hair coat).[11]
- Facial Expressions: Use of a validated grimace scale (e.g., Mouse Grimace Scale) to assess orbital tightening, nose bulge, cheek bulge, and ear position.
- Appetite: Reduced food and water intake, leading to weight loss.[12]
- Quantitative Assessment: For more objective data, consider specialized pain assessment methods:
 - Mechanical Hypersensitivity: The von Frey test can be used to measure the withdrawal threshold to a mechanical stimulus near the surgical site.[13]
 - Spontaneous Pain: A dynamic weight-bearing system can objectively quantify changes in weight distribution on the operated limb, which correlates with the level of pain.[13]



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General experimental workflow for **Hypnorm**-based anesthesia.

Important Considerations

- Reversal: In cases of severe respiratory depression or to facilitate a faster recovery, the opioid effects of fentanyl can be reversed with a narcotic antagonist like naloxone.[2][4] Note that this will also reverse the analgesic effects.
- Safety: Avoid direct contact with skin and eyes. In case of accidental self-injection, seek immediate medical attention.[2]
- Regulatory: **Hypnorm** contains fentanyl, a controlled substance, and must be stored, logged, and handled in accordance with all relevant institutional and federal regulations.[1]

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